

Lanraplenib Monosuccinate: A Technical Overview of its Molecular Weight

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Compound of Interest

Compound Name: *Lanraplenib monosuccinate*

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Introduction

Lanraplenib, an investigational inhibitor of Spleen Tyrosine Kinase (Syk), is a molecule of significant interest in the development of therapies for autoimmune diseases.^{[1][2]} The monosuccinate salt form, **Lanraplenib monosuccinate**, offers specific physicochemical properties advantageous for drug development. A precise understanding of its molecular weight is fundamental for all quantitative aspects of research, from dose calculations to analytical method development. This technical guide provides a detailed breakdown of the molecular weight of **Lanraplenib monosuccinate**, its constituent components, and the experimental protocols for its determination.

Tabulated Molecular Weight Data

For clarity and ease of comparison, the molecular weight information for **Lanraplenib monosuccinate** and its constituent parts is summarized below.

Compound	Molecular Formula	Molecular Weight (g/mol)	Source
Lanraplenib (free base)	C ₂₃ H ₂₅ N ₉ O	443.50	[3][4][5]
Succinic Acid	C ₄ H ₆ O ₄	118.09	[6][7][8]
Lanraplenib Monosuccinate	C ₂₇ H ₃₁ N ₉ O ₅	561.59	[3][6][7]

Note: The molecular weight of **Lanraplenib monosuccinate** is the sum of the molecular weights of Lanraplenib and succinic acid.

Experimental Determination of Molecular Weight

The molecular weight of a small molecule like **Lanraplenib monosuccinate** is typically determined with high accuracy using mass spectrometry.[9][10] Other methods like Diffusion-Ordered Spectroscopy (DOSY-NMR) can also be employed for molecular weight estimation in solution.[11][12]

Key Experimental Protocol: Mass Spectrometry

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[9][13] For a small molecule, the peak corresponding to the molecular ion (M⁺) directly provides its molecular weight. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, which can be used to confirm the elemental composition of the molecule.[13]

A generalized workflow for the determination of the molecular weight of **Lanraplenib monosuccinate** using Electrospray Ionization Mass Spectrometry (ESI-MS) is as follows:

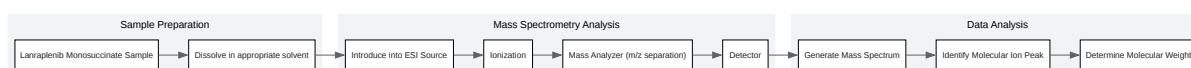
- **Sample Preparation:** A dilute solution of **Lanraplenib monosuccinate** is prepared in a suitable solvent, typically a mixture of water and an organic solvent like acetonitrile or methanol, often with a small amount of acid (e.g., formic acid) to promote ionization.
- **Infusion and Ionization:** The sample solution is introduced into the ESI source of the mass spectrometer. A high voltage is applied to a capillary, causing the solution to form a fine spray

of charged droplets. As the solvent evaporates, the analyte molecules become charged ions in the gas phase.

- **Mass Analysis:** The generated ions are then guided into the mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer). The analyzer separates the ions based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
- **Data Interpretation:** The molecular weight is determined from the m/z value of the molecular ion peak. For **Lanraplenib monosuccinate**, one would expect to observe a prominent ion corresponding to the protonated molecule $[M+H]^+$.

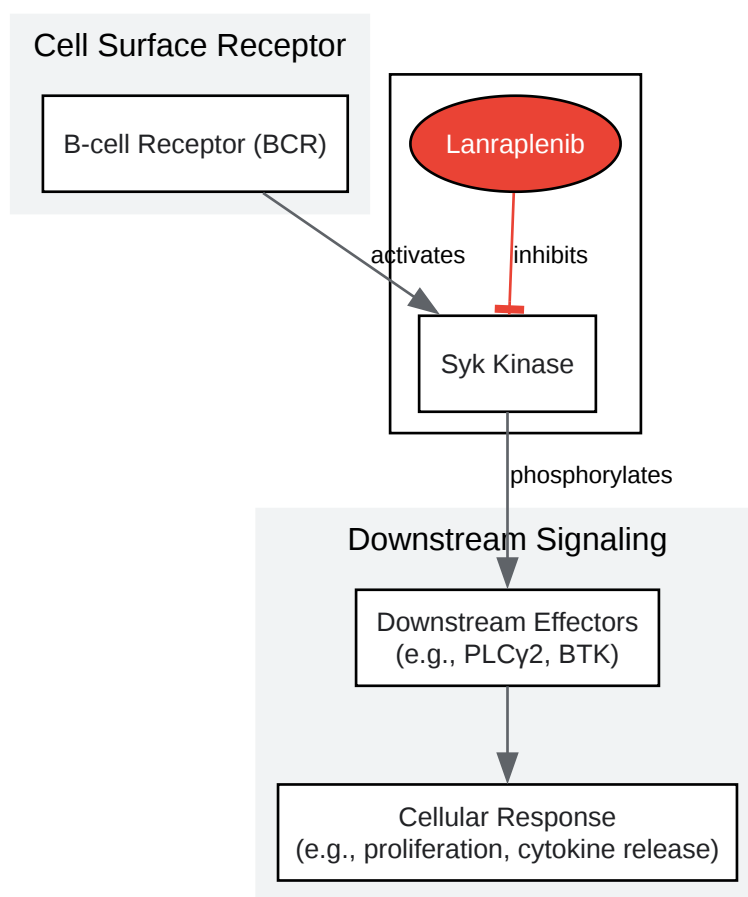
Visualizing Experimental and Logical Relationships

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate a typical experimental workflow and the signaling pathway in which Lanraplenib is active.



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Caption: Workflow for Molecular Weight Determination by ESI-MS.



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Caption: Simplified Syk Signaling Pathway and Point of Inhibition by Lanraplenib.

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